



Solpecainol: An Obscure Compound with Limited Publicly Available Data

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Solpecainol	
Cat. No.:	B1622934	Get Quote

Despite being a chemically defined entity, a comprehensive review of scientific literature and drug development databases reveals a significant lack of public information regarding the discovery, development history, and mechanism of action of **Solpecainol**. The compound is identified as a potential anti-anginal and anti-arrhythmic agent, but detailed research and clinical data to support this classification are not readily accessible.

Solpecainol is registered with the CAS Number 68567-30-6 and has the IUPAC name (1R,2S)-2-{[(2S)-1-Phenoxypropan-2-yl]amino}-1-phenylpropane-1,3-diol. Its molecular formula is C18H23NO3. While it is listed in several chemical databases, these entries primarily provide basic chemical and physical properties without delving into any biological activity or therapeutic development.

The only available mention of its potential therapeutic use comes from its Wikipedia entry, which describes it as an "anti-anginal and anti-arrhythmic agent"[1]. This information is linked to a 1995 review article on the developments in antiarrhythmic drugs. However, detailed studies, patents, or clinical trial data specifically investigating **Solpecainol** for these or any other indications could not be found in the public domain. The ChEMBL database, a major repository of bioactive drug-like small molecules, lists **Solpecainol** but contains no data on its bioactivity, targets, or assays, further indicating a lack of extensive research and development[2].

Due to the profound absence of detailed experimental data, clinical trial results, and information on its pharmacological profile, it is not possible to construct the requested in-depth technical guide or whitepaper. The core requirements, including the summarization of quantitative data,



detailed experimental protocols, and the creation of signaling pathway diagrams, cannot be fulfilled.

In conclusion, **Solpecainol** appears to be a compound that may have been synthesized and perhaps preliminarily investigated, but it has not undergone significant development that has been publicly documented. Without access to proprietary research data from any pharmaceutical company that may have studied it, a comprehensive report on its discovery and development history remains unattainable at this time. Should further information become publicly available, a detailed analysis could be undertaken.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. CAS NO. 68567-30-6 | Solpecainol | C18H23NO3 [localpharmaguide.com]
- 2. (1R,2S)-2-[[(2S)-1-phenoxypropan-2-yl]amino]-1-phenylpropane-1,3-diol price & availability MOLBASE [molbase.com]
- To cite this document: BenchChem. [Solpecainol: An Obscure Compound with Limited Publicly Available Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1622934#discovery-and-history-of-solpecainol-development]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com